

# "selectivity of Bis(2-ethylhexyl) dithiodiacetate for precious metals over base metals"

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## Compound of Interest

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## Comparative Analysis of Metal Extractants: Evaluating Selectivity for Precious Metals Foreword

This guide provides a comparative analysis of the selectivity of organophosphorus extractants for precious metals over base metals, with a focus on the performance of Bis(2-ethylhexyl) phosphoric acid (D2EHPA). Initial research to compile a similar profile for **Bis(2-ethylhexyl) dithiodiacetate** did not yield sufficient quantitative experimental data from available public sources. However, the extensive research on D2EHPA provides a robust framework for understanding the principles of selective metal extraction. This guide is intended for researchers and professionals in hydrometallurgy and materials recovery.

## Introduction to Selective Extraction

Solvent extraction is a critical technology in hydrometallurgy for separating and purifying metals. The selectivity of an extractant—its ability to bond with a target metal ion over others in a solution—is a key performance indicator. This is particularly important in recycling and ore processing, where valuable precious metals must be separated from a matrix of less valuable base metals. Sulfur-containing organic molecules are known to exhibit high affinity for precious metals.<sup>[1]</sup>

This guide focuses on D2EHPA, a widely studied organophosphorus extractant, to illustrate the principles of selectivity. We will compare its performance in extracting a representative precious

metal, gold (Au), against common base metals like copper (Cu) and iron (Fe).

## Comparative Performance of D2EHPA in Metal Extraction

D2EHPA has demonstrated high efficiency in extracting a variety of metals, with selectivity being highly dependent on the aqueous phase conditions, particularly pH and the presence of complexing agents.

### Gold (Au) Extraction with D2EHPA

D2EHPA has been shown to be an effective extractant for gold, particularly from acidic solutions. In one study, gold was quantitatively extracted from 7-8 M hydrochloric acid (HCl) solutions.[2] Another study demonstrated a 91.5% extraction of gold from a thiourea solution at a pH of 1.[3] A synergistic system using D2EHPA mixed with isodecanol achieved an even higher extraction efficiency of 94.6% at a pH of 2.5.[3]

### Base Metal Extraction with D2EHPA

D2EHPA is also widely used for the extraction of base metals, and its efficiency is highly pH-dependent.

- **Copper (Cu):** The extraction of copper(II) with D2EHPA is significantly influenced by the pH of the solution and the nature of the solvent (diluent) used.[4][5][6] Studies have shown that copper extraction is quantitative in neutral to slightly acidic conditions (pH around 5.7).[7]
- **Iron (Fe):** D2EHPA is highly effective for the extraction of iron(III). In one instance, a 98.1% removal of Fe(III) was achieved from a solution.[8]
- **Cobalt (Co) and Nickel (Ni):** The extraction of these metals is also pH-dependent, with extraction efficiencies increasing with higher pH values.[7][9]
- **Manganese (Mn):** D2EHPA shows good selectivity for Mn(II) under acidic conditions (pH of 3).[10]

## Quantitative Data Summary

The following table summarizes the extraction performance of D2EHPA for gold and selected base metals under various experimental conditions.

Metal Ion	Extractant System	Aqueous Medium	pH	Extraction Efficiency (%)	Reference
Gold (Au)	D2EHPA on silica gel	7-8 M HCl	-	Quantitative	<a href="#">[2]</a>
Gold (Au)	D2EHPA	Thiourea solution	1	91.5	<a href="#">[3]</a>
Gold (Au)	D2EHPA-isodecanol	Thiourea solution	2.5	94.6	<a href="#">[3]</a>
Copper (Cu)	D2EHPA in n-heptane	Acetate buffer	5.71	93	<a href="#">[7]</a>
Iron (Fe)	Cyanex 572 (a D2EHPA derivative)	-	-	98.1	<a href="#">[8]</a>
Manganese (Mn)	D2EHPA	Citrate leach solution	3	High Separation	<a href="#">[10]</a>
Nickel (Ni)	D2EHPA in n-heptane	Acetate buffer	5.71	83	<a href="#">[7]</a>
Cobalt (Co)	D2EHPA in kerosene	-	>4	>94.79 (transport)	<a href="#">[9]</a>

## Selectivity Analysis

The data indicates that D2EHPA's selectivity for gold over base metals can be manipulated by controlling the acidity of the aqueous phase. Gold can be extracted with high efficiency from highly acidic solutions (e.g., 7-8 M HCl or at pH 1-2.5). In contrast, the extraction of many base metals like copper, nickel, and cobalt is more favorable at higher pH values (less acidic conditions). This difference in optimal pH for extraction forms the basis for the selective

separation of gold from these base metals. For instance, by maintaining a low pH, gold can be selectively extracted while leaving the base metals in the aqueous phase.

## Experimental Protocols

Below are generalized methodologies for the solvent extraction of metals using D2EHPA, based on the cited literature.

### General Solvent Extraction Protocol

- **Aqueous Phase Preparation:** A stock solution of the metal salt (e.g., gold chloride for Au, copper sulfate for Cu) is prepared in a suitable acidic medium (e.g., HCl, H<sub>2</sub>SO<sub>4</sub>). The pH of the solution is adjusted to the desired value using acid or base.
- **Organic Phase Preparation:** The extractant, D2EHPA, is dissolved in a suitable organic solvent (diluent) such as kerosene, toluene, or n-heptane to the desired concentration.
- **Extraction:** Equal volumes of the aqueous and organic phases are mixed in a separatory funnel. The mixture is agitated for a specific duration (e.g., 30 minutes) to allow the extraction to reach equilibrium.
- **Phase Separation:** The mixture is allowed to stand until the two phases (aqueous and organic) are clearly separated.
- **Analysis:** The concentration of the metal ion remaining in the aqueous phase is determined using an appropriate analytical technique, such as Atomic Absorption Spectrometry (AAS) or Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES).
- **Calculation:** The percentage of extraction is calculated using the formula:  $\%E = [(C_0 - C_e) / C_0] * 100$  where  $C_0$  is the initial concentration of the metal in the aqueous phase and  $C_e$  is the equilibrium concentration of the metal in the aqueous phase.

## Visualizing the Extraction Workflow

The following diagrams illustrate the general workflow for a single-stage metal extraction experiment and a multi-stage separation process.

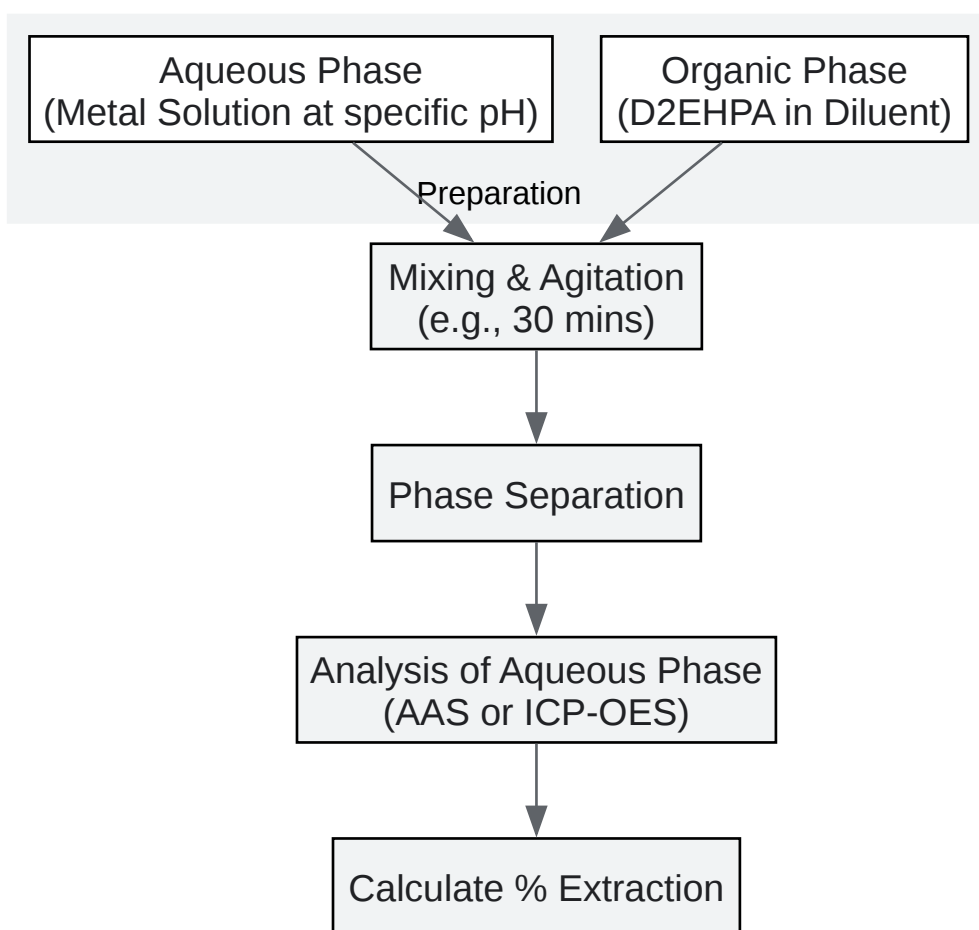


Diagram 1: Single-Stage Metal Extraction Workflow

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Caption: A flowchart of a typical single-stage solvent extraction experiment.

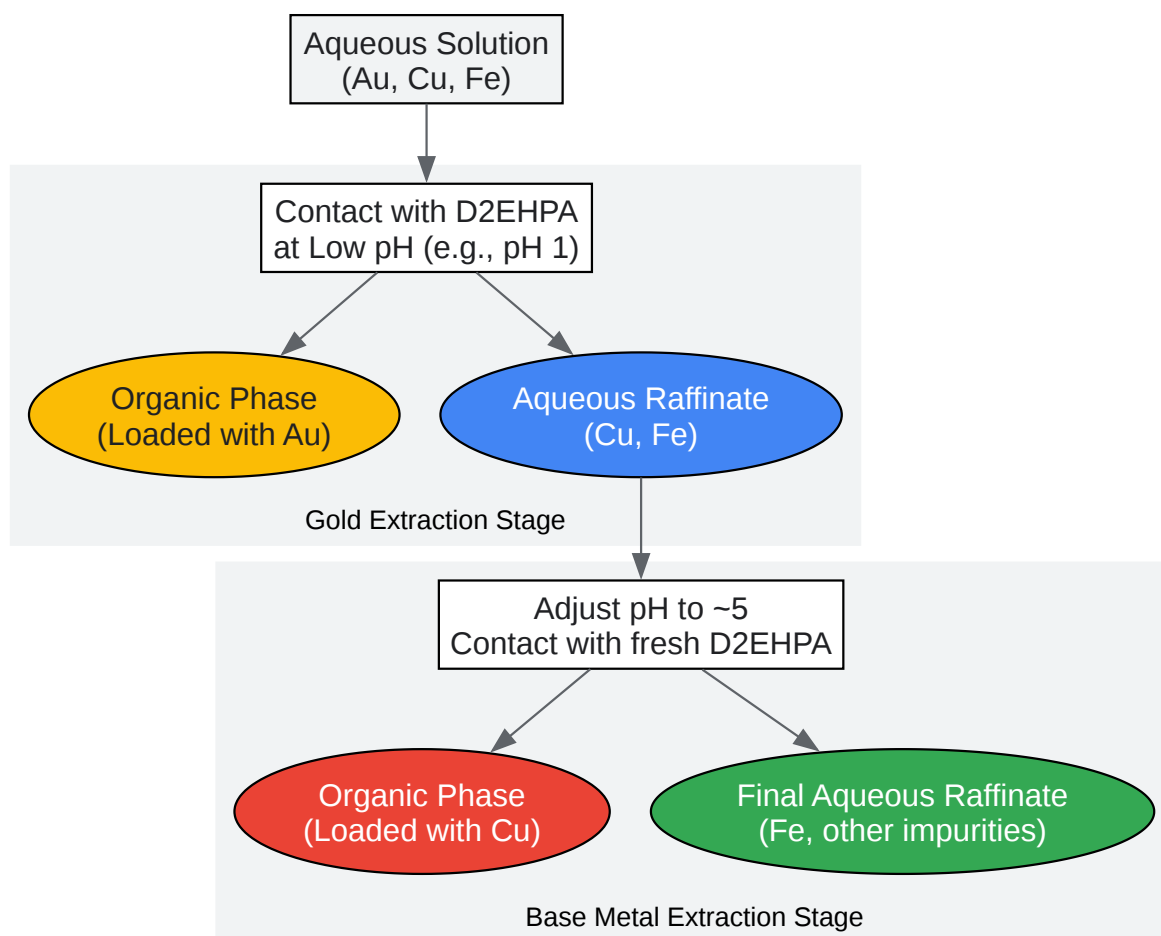


Diagram 2: Logical Flow for Selective Separation

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Caption: A conceptual diagram for the multi-stage separation of gold from base metals using D2EHPA by manipulating pH.

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